

# An In-depth Technical Guide to the Physical Properties of 3-Pentyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Pentyl acetate

Cat. No.: B1618307

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This technical guide provides a comprehensive overview of the core physical properties of **3-Pentyl acetate** (CAS No: 620-11-1), an organic compound of interest in various scientific and industrial applications. The information is presented to be a valuable resource for laboratory and development work.

## Chemical Identity

- Systematic Name: pentan-3-yl acetate
- Common Synonyms: 3-amyl acetate, acetic acid 1-ethylpropyl ester, diethylcarbinol acetate, 1-ethylpropyl acetate[1]
- Molecular Formula: C<sub>7</sub>H<sub>14</sub>O<sub>2</sub>[1][2]
- Molecular Weight: 130.19 g/mol [1]

## Summary of Physical Properties

The quantitative physical properties of **3-Pentyl acetate** are summarized in the table below for ease of reference and comparison.

Property	Value	Units	Conditions	Source(s)
Boiling Point	135.1	°C	at 760 mmHg	[3]
131	°C	[4]		
Melting Point	-74.65 (estimate)	°C		[3]
Density	0.879	g/cm <sup>3</sup>		[3]
0.871	g/mL	[4]		
Refractive Index	1.3960		[3]	
Vapor Pressure	7.85	mmHg	at 25°C	[1][3]
Flash Point	33.4	°C		[1][2][3]
Vapor Density	0.879		[1][2]	
Solubility	Limited in water; soluble in organic solvents.	[5]		
LogP (Octanol/Water Partition Coefficient)	1.73810	[3]		
XLogP3	2.2	[3]		

## Experimental Protocols

Detailed methodologies for the determination of key physical properties of organic liquids like **3-Pentyl acetate** are outlined below. These are generalized protocols widely accepted in the scientific community.

### 3.1. Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[6]

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or oil bath), and mineral oil.
- Procedure:
  - A small amount of **3-Pentyl acetate** (approximately 0.5 mL) is placed into the small test tube.[6]
  - A capillary tube is placed inside the test tube with the open end submerged in the liquid.[6]
  - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[6]
  - The assembly is placed in a Thiele tube containing mineral oil, ensuring the side arm is properly positioned for convection.
  - The Thiele tube is gently heated, causing the temperature of the oil to rise.[6]
  - As the boiling point is approached, a stream of bubbles will emerge from the capillary tube.[6]
  - The heating is discontinued, and the apparatus is allowed to cool.
  - The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[6]

### 3.2. Determination of Density

The density of a liquid can be determined using a pycnometer or a density meter.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a temperature-controlled water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately measured.

- The pycnometer is filled with distilled water and placed in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium.
- The volume of the pycnometer is determined by measuring the mass of the water and using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with **3-Pentyl acetate**.
- The mass of the **3-Pentyl acetate**-filled pycnometer is measured at the same constant temperature.
- The density of the **3-Pentyl acetate** is calculated by dividing the mass of the acetate by the volume of the pycnometer.

### 3.3. Determination of Refractive Index

The refractive index is a fundamental physical property of a substance and is measured using a refractometer.<sup>[7]</sup>

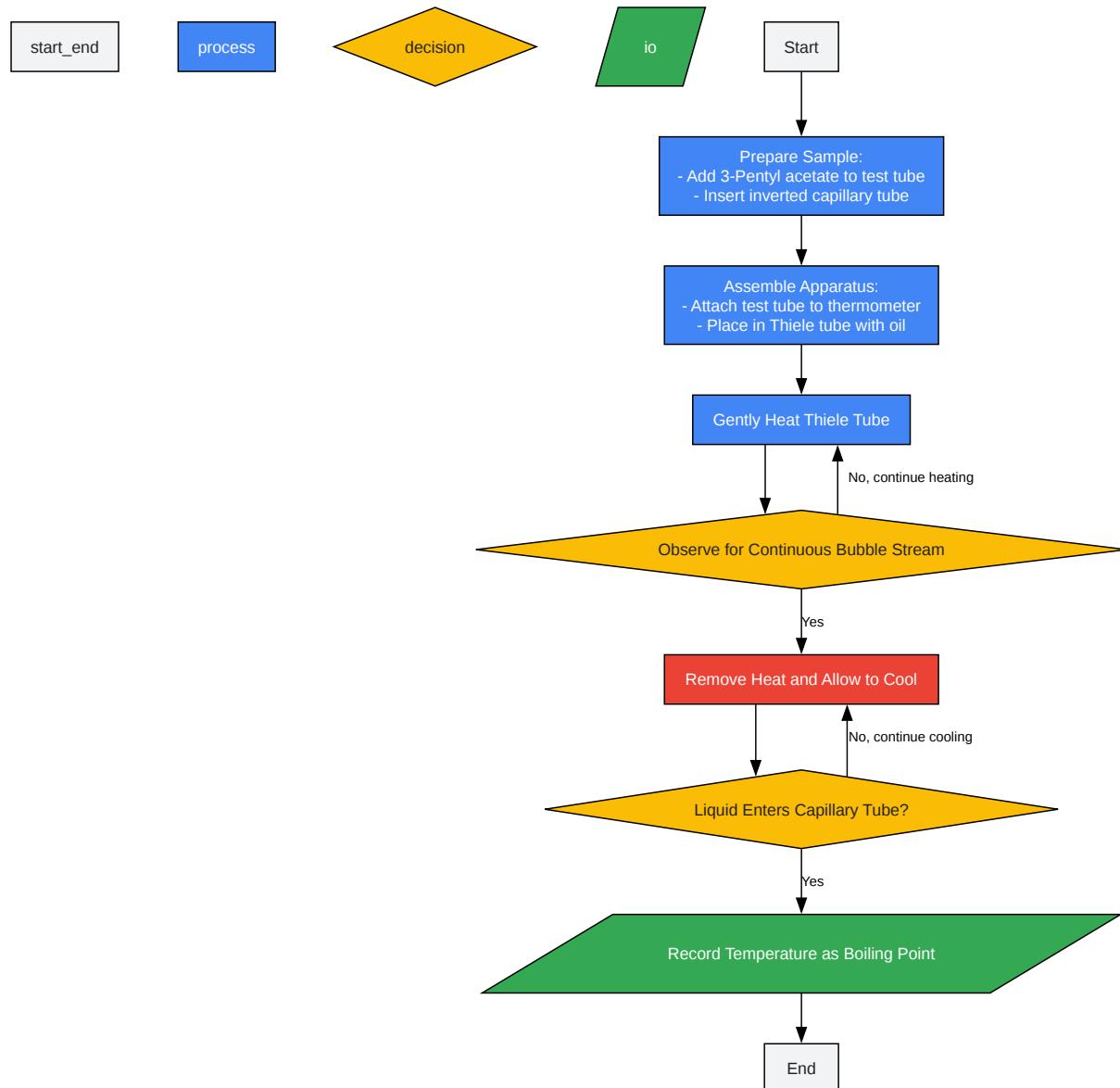
- Apparatus: Abbe refractometer, dropper, and a constant temperature water bath.
- Procedure:
  - The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.<sup>[8]</sup>
  - A few drops of **3-Pentyl acetate** are placed on the prism of the refractometer using a clean dropper.<sup>[8]</sup>
  - The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.<sup>[8]</sup>
  - The compensator is adjusted to remove any color fringes.<sup>[8]</sup>
  - The dividing line is aligned with the crosshairs in the eyepiece.<sup>[8]</sup>
  - The refractive index is read directly from the instrument's scale.<sup>[8]</sup> The temperature at which the measurement is taken should also be recorded as the refractive index is

temperature-dependent.[\[7\]](#)

## Visualizations

### 4.1. Experimental Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for determining the boiling point of a liquid using the Thiele tube method.

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Workflow for Boiling Point Determination by Thiele Tube Method.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-Pentyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1618307#3-pentyl-acetate-physical-properties\]](https://www.benchchem.com/product/b1618307#3-pentyl-acetate-physical-properties)

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